

"10 α -Hydroxyepigambogic acid CAS number 1164201-85-7"

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Compound of Interest

Compound Name: 10 α -Hydroxyepigambogic acid

Cat. No.: B15594488

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10 α -Hydroxyepigambogic Acid: A Technical Overview

CAS Number: 1164201-85-7

For Researchers, Scientists, and Drug Development Professionals

Introduction

10 α -Hydroxyepigambogic acid is a natural product isolated from the resin of the plant *Garcinia hanburyi*.^[1] It belongs to the class of polyprenylated xanthones, a group of compounds known for their diverse biological activities. While research into this specific compound is emerging, its potential pharmacological applications, particularly in oncology, are of significant interest to the scientific community. This document provides a concise summary of the currently available technical information for **10 α -Hydroxyepigambogic acid**.

Physicochemical Properties

A summary of the basic physicochemical properties of **10 α -Hydroxyepigambogic acid** is provided in the table below.

Property	Value	Source
CAS Number	1164201-85-7	N/A
Molecular Formula	C ₃₈ H ₄₆ O ₉	N/A
Molecular Weight	646.77 g/mol	N/A
Appearance	Powder	N/A
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	N/A

Biological Activity and Potential Applications

Initial research and patent literature suggest that **10 α -Hydroxyepigambogic acid** may possess antitumor properties. A Chinese patent (CN101607978A) discloses the use of this compound in the context of tumor research.^[1] However, detailed public data from preclinical or clinical studies, including specific cancer cell lines tested and the extent of cytotoxic or antiproliferative activity, are not yet available in peer-reviewed literature.

Compounds with similar structural features, also isolated from *Garcinia hanburyi*, have demonstrated significant anticancer effects. For instance, Gambogic acid, a related compound, has been shown to induce apoptosis and inhibit tumor growth through various mechanisms. While these findings provide a rationale for the investigation of **10 α -Hydroxyepigambogic acid**, it is crucial to note that direct evidence for its specific biological activities and mechanisms of action is currently limited.

Experimental Protocols and Data

At present, detailed experimental protocols for the synthesis, purification, or biological evaluation of **10 α -Hydroxyepigambogic acid** are not extensively documented in publicly accessible scientific journals. The primary source of information regarding its preparation and potential use is the aforementioned Chinese patent. Without access to a full English translation of this patent, a comprehensive description of the methodologies cannot be provided.

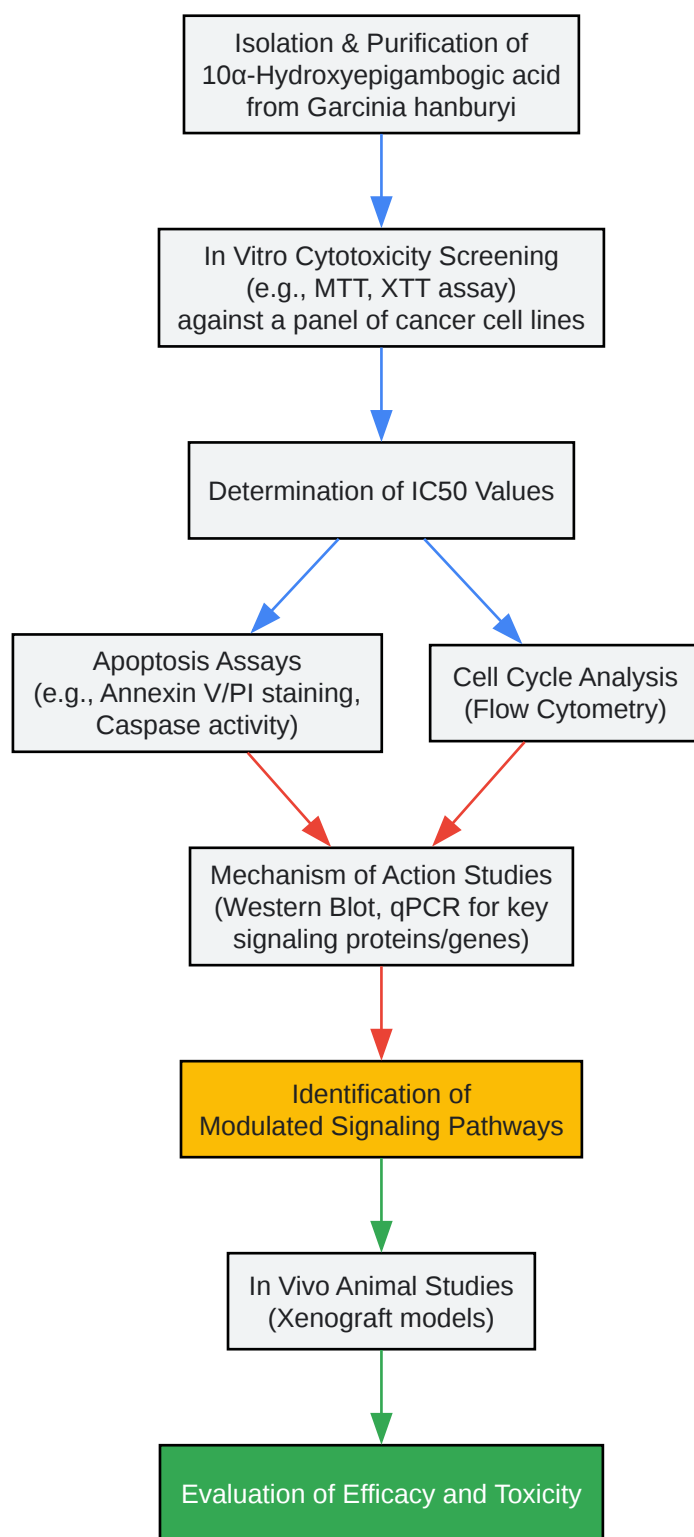
Similarly, quantitative data, such as IC₅₀ (half-maximal inhibitory concentration) or K_i (inhibition constant) values, which are critical for evaluating the potency of a compound, have not been published in the available literature.

Signaling Pathways

There is currently no published research detailing the specific signaling pathways modulated by **10 α -Hydroxyepigambogic acid**. Elucidating the mechanism of action is a critical step in the drug discovery and development process. Future research will likely focus on identifying the molecular targets and cellular pathways through which this compound exerts its biological effects. A logical starting point for such investigations would be to explore common cancer-related signaling pathways that are known to be affected by other polyprenylated xanthenes.

Visualization of Potential Research Workflow

Given the current lack of specific data on signaling pathways, a diagram illustrating a general workflow for the initial investigation of the anticancer properties of a novel natural product like **10 α -Hydroxyepigambogic acid** is provided below. This represents a logical progression of experiments that researchers might undertake.



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General Workflow for Anticancer Drug Discovery.

Conclusion

10 α -Hydroxyepigambogic acid is a structurally interesting natural product with potential for further investigation in the field of oncology. However, there is a notable absence of in-depth, publicly available technical data, including quantitative biological activity, detailed experimental protocols, and mechanism of action studies. The primary reference to its potential use in tumors is a Chinese patent, the detailed contents of which are not readily accessible. Further research and publication of data in peer-reviewed journals are necessary to fully elucidate the therapeutic potential of this compound. Researchers interested in this molecule should consider the general workflow for natural product drug discovery as a framework for their investigations.

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References

- 1. 9S-10 α -Hydroxyepigambogic acid | 1164201-85-7 [amp.chemicalbook.com]
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